

Unraveling F0911-7667: A Case of Mistaken Identity in Scientific Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F0911-7667

Cat. No.: B15586252

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Initial investigations into the identifier "**F0911-7667**" have revealed no presence in scientific literature or databases as a compound, drug candidate, or biological entity. Instead, extensive search results consistently identify "F0911" as a core component of Oracle's JD Edwards EnterpriseOne software, specifically the Account Ledger table. This suggests a potential misinterpretation of the identifier's context.

The F0911 table is a central repository for general ledger transactions within the JD Edwards EnterpriseOne system. It stores detailed financial data, including journal entries, which are fundamental to a company's financial records. The table is integral to various financial processes, such as 1099 reporting for tax purposes in the United States.^[1] Adjustments to payment records for 1099 reporting are made in the F0911 table to ensure accuracy.^[1]

The structure of the F0911 table is well-defined, containing numerous columns (fields) that capture specific details of each financial transaction.^[2] These fields include information such as the document company, document type, G/L date, and transaction amounts. The system utilizes this detailed data for generating financial reports and maintaining a comprehensive audit trail.

Various processes within the JD Edwards software interact with and update the F0911 table. For instance, when invoices or vouchers are entered, the system updates the G/L distribution records in the F0911 table.^[3] The integrity of the data within this table is crucial for accurate financial reporting and analysis.

Given that "F0911" pertains to a database table within an enterprise resource planning (ERP) system, the requested in-depth technical guide on its "discovery and origin" in a scientific or drug development context cannot be fulfilled. The requirements for experimental protocols, signaling pathway diagrams, and quantitative data on a biological entity are not applicable to this subject.

It is recommended that the origin of the "**F0911-7667**" identifier be re-examined to ensure it is the correct term for the intended scientific topic of inquiry. Should a different identifier be available, a new search can be initiated to provide the requested technical guide.

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References

- 1. Understanding F0911 Table Adjustment [docs.oracle.com]
- 2. JDE Schema (920) F0911 table definition [erpref.com]
- 3. Understanding Programs that Update the Account Ledger Table (F0911) [docs.oracle.com]
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